

An In-depth Technical Guide to Mercury(I) Chromate (CAS: 13465-34-4)

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Compound of Interest

Compound Name: Mercury(I) chromate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **mercury(I) chromate** (CAS: 13465-34-4), an inorganic compound of significant interest due to the pronounced biological and toxicological effects of its constituent ions. This document consolidates critical data on its physicochemical properties, synthesis, analytical characterization, and extensive safety protocols. Given the compound's inherent toxicity, this guide emphasizes safe handling and disposal procedures. While direct applications in drug development are unlikely due to its toxicity profile, the study of its interactions with biological systems can provide insights into heavy metal toxicology. All quantitative data is presented in structured tables, and detailed experimental and safety protocols are provided. Visual workflows for synthesis and safe handling are rendered using Graphviz to ensure procedural clarity.

Chemical and Physical Properties

Mercury(I) chromate, also known as mercurous chromate, is a dense, brick-red to brown powder.^[1] Its chemical formula is Hg_2CrO_4 , and it is characterized by its insolubility in water and alcohol, with solubility in concentrated nitric acid.^[1] Upon heating, the compound undergoes decomposition.^[1] Due to the hazardous nature of the compound, comprehensive experimental data is scarce, and some properties are extrapolated from similar compounds or computational models.

Table 1: Physicochemical Properties of **Mercury(I) Chromate**

Property	Value	Source(s)
CAS Number	13465-34-4	[2]
Molecular Formula	CrHg ₂ O ₄	[2]
Molecular Weight	517.17 g/mol	[1]
Appearance	Brick-red or brown powder	[1][3]
Density	No experimental data available. For comparison, the density of Mercury(II) Chromate (HgCrO ₄) is 6.06 g/cm ³ .	[4][5]
Melting Point	Decomposes upon heating. A decomposition reaction has been noted to start around 400°C.	[1][3]
Solubility	Insoluble in water and alcohol; Soluble in concentrated nitric acid.	[1]
IUPAC Name	dioxido(dioxo)chromium;bis(mercury(1+))	[2]

Synthesis and Characterization

The most common laboratory-scale synthesis of **mercury(I) chromate** is achieved through an aqueous precipitation reaction. This method involves the reaction of a soluble mercury(I) salt, such as mercury(I) nitrate, with a soluble chromate salt, like potassium chromate.

Experimental Protocol: Aqueous Precipitation Synthesis

This protocol outlines a representative method for the synthesis of **mercury(I) chromate**. Extreme caution must be exercised throughout this procedure due to the high toxicity of the reactants and product.

Materials and Reagents:

- Mercury(I) nitrate dihydrate ($\text{Hg}_2(\text{NO}_3)_2 \cdot 2\text{H}_2\text{O}$)
- Potassium chromate (K_2CrO_4)
- Deionized water
- Dilute nitric acid (for dissolving mercury(I) nitrate)
- Glass beakers
- Graduated cylinders
- Magnetic stirrer and stir bar
- Büchner funnel and vacuum flask
- Filter paper (Whatman No. 42 or equivalent)
- Drying oven

Procedure:

- Preparation of Precursor Solutions:
 - Solution A (Mercury(I) Nitrate): In a well-ventilated fume hood, dissolve a stoichiometric amount of mercury(I) nitrate dihydrate in deionized water. A small amount of dilute nitric acid may be added dropwise to prevent the hydrolysis of the mercury(I) salt and ensure complete dissolution.
 - Solution B (Potassium Chromate): In a separate beaker, prepare an aqueous solution of potassium chromate with a molar equivalent to the mercury(I) nitrate.
- Precipitation:
 - Place the beaker containing Solution A on a magnetic stirrer.

- Slowly add Solution B to Solution A dropwise while continuously stirring. A brick-red precipitate of **mercury(I) chromate** will form immediately.
- Continue stirring the mixture for 30-60 minutes at room temperature to ensure the reaction goes to completion and to allow for particle size homogenization.
- Filtration and Washing:
 - Set up a Büchner funnel with filter paper over a vacuum flask.
 - Pour the reaction mixture into the funnel and apply a vacuum to separate the precipitate from the supernatant.
 - Wash the precipitate several times with small portions of deionized water to remove any soluble impurities, such as potassium nitrate.
 - Continue washing until the filtrate is clear and free of residual reactants.
- Drying:
 - Carefully transfer the filtered solid onto a pre-weighed watch glass.
 - Dry the product in a drying oven at a low temperature (e.g., 60-80°C) until a constant weight is achieved. Avoid excessive heat to prevent decomposition.
- Storage:
 - Store the dried **mercury(I) chromate** powder in a tightly sealed, clearly labeled container. The container should be stored in a designated, secure, and well-ventilated area for highly toxic substances.

Visualization of Synthesis Workflow

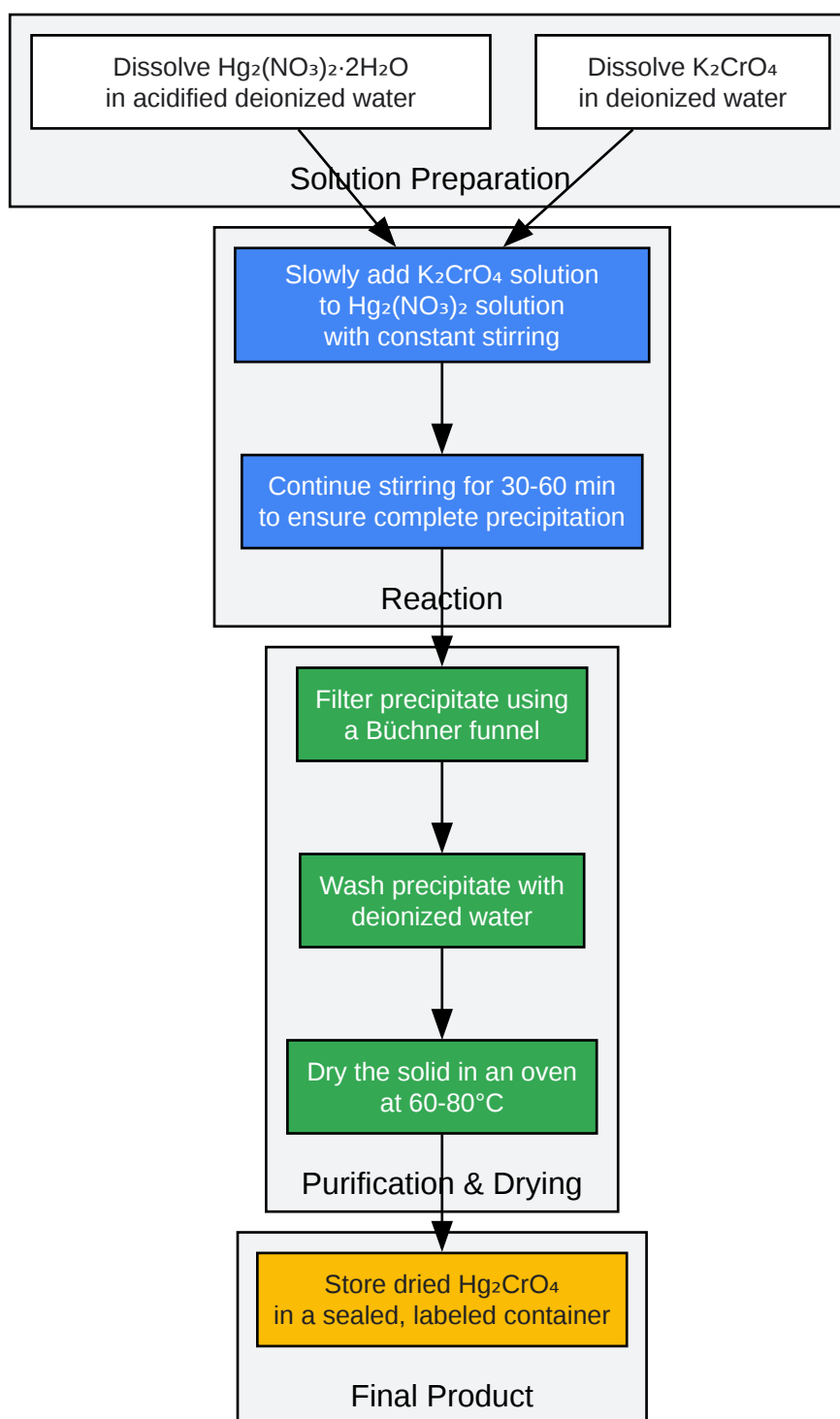


Figure 1: Synthesis Workflow for Mercury(I) Chromate

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Caption: Synthesis Workflow for **Mercury(I) Chromate**.

Analytical Characterization Methods

A variety of analytical techniques can be employed to characterize the structure, purity, and composition of synthesized **mercury(II) chromate**.

Table 2: Analytical Methods for Characterization

Analytical Technique	Information Obtained
X-ray Diffraction (XRD)	Provides information on the crystal structure, phase purity, and unit cell parameters.
Fourier-Transform Infrared (FTIR) Spectroscopy	Used to identify the characteristic vibrational modes of the chromate anion (CrO_4^{2-}).
Energy-Dispersive X-ray Spectroscopy (EDS)	Determines the elemental composition and confirms the stoichiometric ratio of mercury, chromium, and oxygen.
Thermal Analysis (TGA/DSC)	Investigates the thermal stability and decomposition profile of the compound.
Cold Vapor Atomic Absorption Spectroscopy (CVAAS)	A highly sensitive method for the quantitative determination of mercury content.[6]
Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)	A powerful technique for multi-elemental analysis and trace element quantification.[6]

Toxicology and Safety

Mercury(II) chromate is a highly toxic compound due to the presence of both mercury(II) and hexavalent chromium.[7] Both components pose significant health risks.

- Mercury(II): Mercury and its compounds are systemic toxins that can be absorbed through inhalation, ingestion, and skin contact. They are known neurotoxins, and can cause severe damage to the central nervous system, kidneys, and liver.[8]
- Hexavalent Chromium (Cr(VI)): Hexavalent chromium compounds are known carcinogens, particularly when inhaled, and can cause lung cancer.[9][10] They are also corrosive and can cause damage to the skin, eyes, and respiratory tract.[10][11]

Due to the insoluble nature of **mercury(I) chromate**, its acute toxicity via ingestion may be lower than soluble mercury and chromate salts; however, the fine powder poses a significant inhalation risk.[3]

Table 3: GHS Hazard Classification (Anticipated)

Note: A specific GHS classification for **mercury(I) chromate** is not readily available. The following is an anticipated classification based on its components.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled.
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin.
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.
Carcinogenicity	Category 1B	H350: May cause cancer.
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects.
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child.
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life.
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects.

Safe Handling and Personal Protective Equipment (PPE)

All work with **mercury(I) chromate** must be conducted in a designated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.

- Engineering Controls: Use a fume hood with adequate airflow. Ensure a mercury spill kit is readily available.
- Personal Protective Equipment (PPE):
 - Gloves: Wear dual-layered chemical-resistant gloves (e.g., a nitrile inner glove and a neoprene or other heavy-duty outer glove).
 - Eye Protection: Chemical splash goggles and a face shield are mandatory.
 - Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator with a particulate filter is required.
 - Lab Coat: A flame-resistant lab coat should be worn and buttoned. Do not wear lab coats outside of the designated work area.

Spill and Waste Disposal

- Spills: In the event of a small spill, use a mercury spill kit containing an absorbent powder to amalgamate the mercury.^[8] Do not use a vacuum cleaner, as this will disperse toxic vapors. For larger spills, evacuate the area and contact the institution's environmental health and safety department immediately.
- Waste Disposal: All **mercury(I) chromate** waste, including contaminated labware and PPE, is considered hazardous waste. It must be collected in a clearly labeled, sealed, and non-reactive container.^{[12][13]} Disposal must be carried out in accordance with local, state, and federal regulations for hazardous waste.^{[14][15]}

Visualization of Safe Handling Workflow

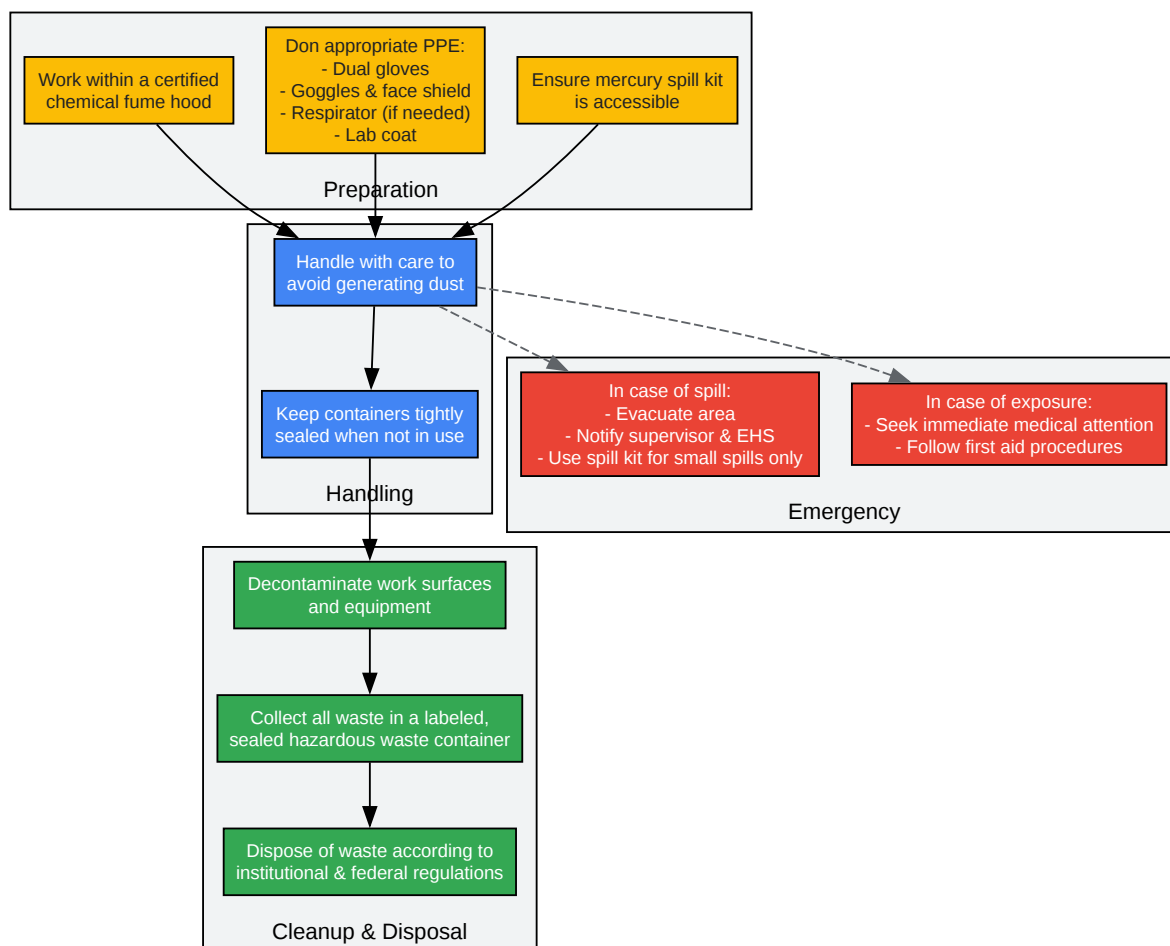


Figure 2: Safe Handling Workflow for Mercury(I) Chromate

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Caption: Safe Handling Workflow for **Mercury(I) Chromate**.

Biological Signaling and Drug Development

Relevance

Due to the extreme toxicity of both mercury and hexavalent chromium, **mercury(II) chromate** has no direct application in drug development. However, understanding its toxic mechanisms is relevant to the field. The genotoxicity of hexavalent chromium is of particular interest, as it is transported into cells via sulfate channels and subsequently reduced, leading to the formation of reactive oxygen species and DNA damage.[9][16] This can induce mutations and carcinogenesis.[7] The neurotoxic effects of mercury are also a critical area of study. Research into the cellular pathways disrupted by these heavy metals can inform the development of chelating agents and other therapies for heavy metal poisoning.

Conclusion

Mercury(II) chromate (CAS: 13465-34-4) is a highly hazardous inorganic compound that requires stringent safety protocols for its synthesis, handling, and disposal. This guide has provided a consolidated resource of its known physicochemical properties, a representative synthesis protocol, and an overview of relevant analytical techniques. The provided workflows for synthesis and safe handling are intended to enhance procedural safety and clarity for researchers. While not a candidate for therapeutic development, the study of **mercury(II) chromate**'s toxicological properties contributes to the broader understanding of heavy metal toxicology, which is essential for developing effective countermeasures and remediation strategies.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Mercury(I) Chromate (CAS: 13465-34-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1619533#mercury-i-chromate-cas-number-13465-34-4]

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